Application Notes and Protocols for ω-Conotoxin GVIA in Experimental Research

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Compound of Interest	
Compound Name:	*omega-Conotoxin gvia*
CAS No.:	*92078-76-7*
Cat. No.:	*B1627275*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of ω-Conotoxin GVIA, a potent and selective blocker of N-type voltage-gated calcium channels (CaV2.2), in various experimental settings. Adherence to these guidelines will help ensure the consistency and reproducibility of experimental results.

Product Information and Properties

ω-Conotoxin GVIA is a 27-amino acid peptide neurotoxin isolated from the venom of the marine cone snail Conus geographus. It is a valuable pharmacological tool for investigating the physiological roles of N-type calcium channels, which are critically involved in neurotransmitter release and pain signaling pathways.

Table 1: Physical and Chemical Properties of ω-Conotoxin GVIA

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Property	Value	Reference
Molecular Weight	~3037 Da	
Appearance	White lyophilized solid	[1]
Solubility	Soluble in water or saline buffer (up to 1 mg/mL)	
Purity	≥95% (HPLC)	
Mechanism of Action	Selective and potent blocker of N-type (CaV2.2) voltage-gated calcium channels	[2][3]
Binding Affinity (IC_{50})	~0.15 nM	
Binding Affinity (ED_{50})	~68 pM	[1]

Reconstitution and Storage of ω-Conotoxin GVIA Solutions

Proper reconstitution and storage are crucial for maintaining the biological activity of ω-Conotoxin GVIA.

Reconstitution of Lyophilized Powder

Lyophilized ω-Conotoxin GVIA should be brought to room temperature before reconstitution to prevent condensation.[4]

Protocol:

- Briefly centrifuge the vial to ensure the lyophilized powder is at the bottom.[4]
- Using sterile techniques, add the desired volume of solvent (e.g., sterile distilled water or a suitable buffer) to the vial to achieve the desired stock concentration.[4][5] For example, to create a 100 µM stock solution from 100 µg of toxin (MW ~3037 g/mol), you would add approximately 330 µL of solvent.

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- Gently agitate or swirl the vial to dissolve the powder completely. Avoid vigorous vortexing, which can cause the peptide to denature.[4]
- If complete dissolution is not achieved, gentle sonication for a short period may be applied.

Storage of Stock and Working Solutions

Table 2: Recommended Storage Conditions for ω-Conotoxin GVIA

Solution Type	Storage Temperature	Duration	Notes	Reference
Lyophilized Powder	-20°C	Up to 1 year	Shipped at ambient temperature.	[1]
Stock Solution	-20°C or -80°C	Several weeks to months	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles.	[1][6]
Working Dilutions	2-8°C	Short-term (use on the same day)	Prepare fresh from stock solution before each experiment.	[6]

Experimental Protocols

ω-Conotoxin GVIA is widely used in electrophysiology, calcium imaging, and receptor binding assays to study the function of N-type calcium channels.

Electrophysiology

In electrophysiological recordings, ω-Conotoxin GVIA is used to block N-type calcium currents, thereby helping to isolate and characterize other channel types or to understand the contribution of N-type channels to neuronal excitability and synaptic transmission.

Table 3: Typical Working Concentrations for Electrophysiology

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Application	Cell Type	Concentration Range	Reference
Patch-Clamp	Dorsal Root Ganglion Neurons	100 nM - 1 µM	[3]
Synaptic Transmission	Hippocampal Neurons	1 µM	
Neurotransmitter Release	Cortical Slices	IC_{50} ~2 nM	

Protocol for Bath Application:

- Prepare a stock solution of ω-Conotoxin GVIA (e.g., 100 µM) as described in section 2.1.
- During the electrophysiological recording, dilute the stock solution into the external recording solution to the final desired working concentration.
- Perfuse the cell or tissue with the ω-Conotoxin GVIA-containing solution. The onset of the block can be rapid, but due to its high affinity, washout can be very slow or effectively irreversible.[3][7]

Calcium Imaging

Calcium imaging experiments utilize fluorescent indicators to measure changes in intracellular calcium concentrations. ω-Conotoxin GVIA can be used to determine the contribution of N-type calcium channels to these calcium transients.

Table 4: Typical Working Concentrations for Calcium Imaging

Application	Preparation	Concentration Range	Reference
Presynaptic Calcium Influx	Cultured Neurons	1 µM	[8]
Depolarization-evoked Calcium Entry	Neuroblastoma Cells	100 nM - 1 µM	[9]

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Protocol for Calcium Imaging:

- Load cells with a suitable calcium indicator dye according to the manufacturer's instructions.
- Establish a baseline recording of calcium signals in response to a stimulus (e.g., high potassium depolarization or electrical stimulation).
- Apply ω-Conotoxin GVIA to the bath at the desired final concentration.
- After an appropriate incubation period (typically a few minutes), apply the same stimulus and record the calcium response.
- The reduction in the calcium signal in the presence of the toxin represents the contribution of N-type calcium channels.

Receptor Binding Assays

Radioligand binding assays using 125I-labeled ω-Conotoxin GVIA are employed to quantify N-type calcium channels in tissue homogenates or cell membranes.

Table 5: Key Parameters for 125I-ω-Conotoxin GVIA Binding Assays

Parameter	Typical Value/Condition	Reference
Radioligand	125I-ω-Conotoxin GVIA	[10][11]
Preparation	Brain tissue homogenates, synaptosomes, or cell membranes	[9][10]
Incubation Buffer	Tris-HCl or HEPES based buffers, often containing BSA to reduce non-specific binding	[12]
Incubation Time	60-90 minutes at room temperature	[12]
Separation Method	Rapid filtration through glass fiber filters	[10]

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Protocol Outline for Competitive Binding Assay:

- Prepare membrane homogenates from the tissue or cells of interest.
- In a series of tubes, add a constant concentration of 125I-ω-Conotoxin GVIA.
- To these tubes, add increasing concentrations of unlabeled ω-Conotoxin GVIA or other competing ligands.
- Initiate the binding reaction by adding the membrane preparation to each tube.
- Incubate the mixture to allow binding to reach equilibrium.
- Terminate the reaction by rapid filtration, washing the filters to remove unbound radioligand.
- Quantify the radioactivity retained on the filters using a gamma counter.
- Analyze the data to determine the binding affinity (Ki) and density of binding sites (Bmax).

Signaling Pathway and Experimental Workflow Diagrams

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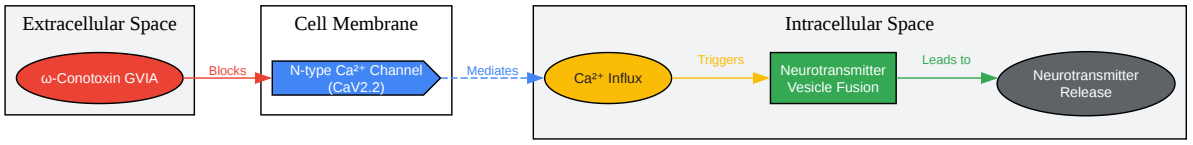

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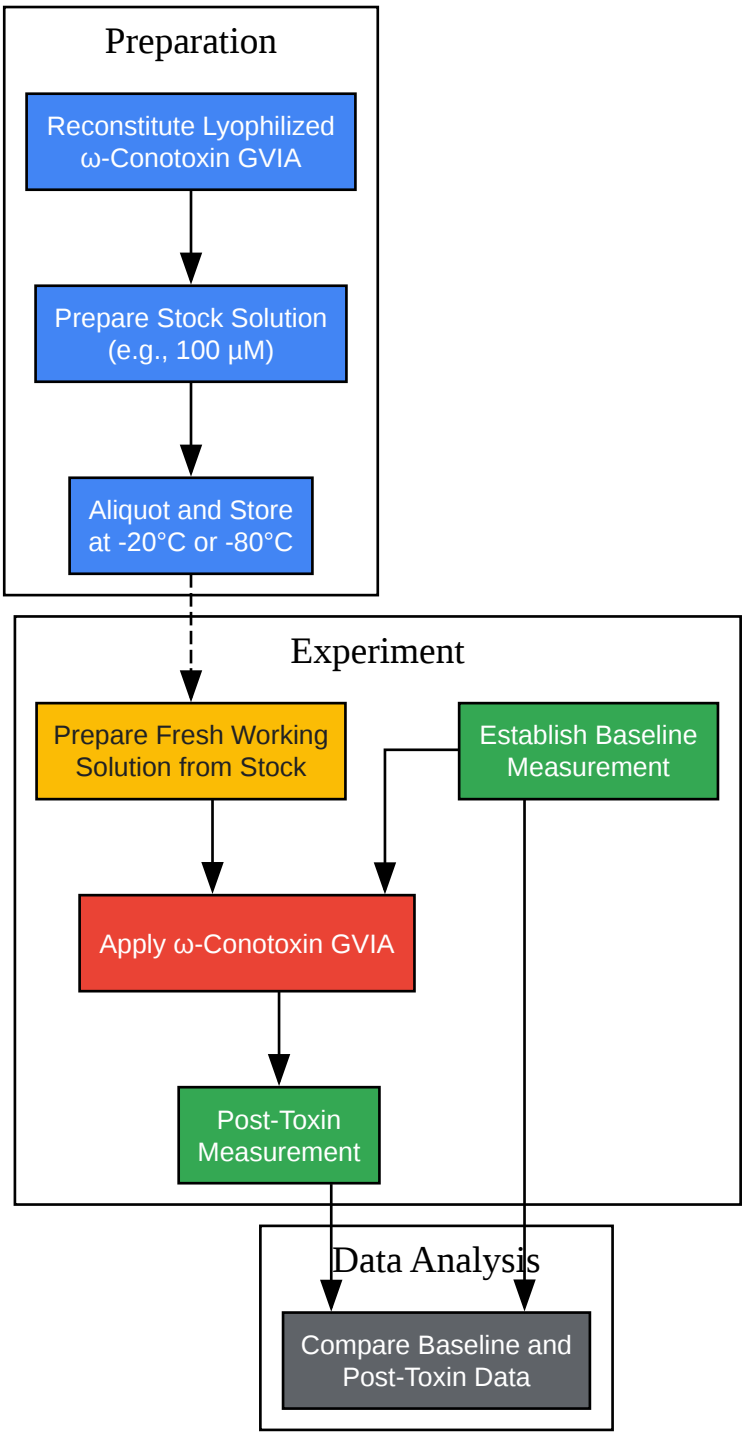

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References

- 1. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 2. smartox-biotech.com [smartox-biotech.com]
- 3. Omega-conotoxin: direct and persistent blockade of specific types of calcium channels in neurons but not muscle - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. youtube.com [youtube.com]
- 5. youtube.com [youtube.com]
- 6. jneurosci.org [jneurosci.org]
- 7. mdpi.com [mdpi.com]
- 8. researchgate.net [researchgate.net]
- 9. ω-Conotoxin GVIA Mimetics that Bind and Inhibit Neuronal Cav2.2 Ion Channels - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Characteristics of specific 125I-omega-conotoxin GVIA binding and 125I-omega-conotoxin GVIA labeling using bifunctional crosslinkers in crude membranes from chick whole brain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Localization of [125I]omega-conotoxin GVIA binding in human hippocampus and cerebellum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Calcium/calmodulin inhibits the binding of specific [125I]omega-conotoxin GVIA to chick brain membranes - PubMed [pubmed.ncbi.nlm.nih.gov]
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